

Safe Disposal of 3-(2-Pyridyl)aniline: A Procedural Guide

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Compound of Interest

Compound Name: 3-(2-Pyridyl)aniline

Cat. No.: B103558

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedures for the safe disposal of **3-(2-Pyridyl)aniline** (CAS No. 15889-32-4), a compound often used in pharmaceutical and chemical synthesis. Adherence to these protocols is essential to mitigate risks and maintain a secure research environment.

Key Safety and Hazard Information

3-(2-Pyridyl)aniline is classified with several hazards that necessitate careful handling during disposal.^[1] It is toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1] Understanding these risks informs the stringent disposal procedures required.

Quantitative Data Summary

The following table summarizes key quantitative data for **3-(2-Pyridyl)aniline**, providing a quick reference for its physical and chemical properties.

Property	Value
Molecular Formula	C ₁₁ H ₁₀ N ₂
Molecular Weight	170.21 g/mol
CAS Number	15889-32-4
Melting Point	72-73 °C
Boiling Point	145-147 °C at 0.1 Torr
Density	1.133 ± 0.06 g/cm ³ (Predicted)
Flash Point	197.323 °C
GHS Hazard Codes	H301, H315, H319, H335

Disposal Protocol

The following step-by-step protocol outlines the approved procedure for the disposal of **3-(2-Pyridyl)aniline**. This protocol is designed to be followed within a laboratory setting equipped with a Chemical Hygiene Plan.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- Always handle **3-(2-Pyridyl)aniline** within a certified laboratory chemical fume hood.
- Wear appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile).
 - Safety goggles and a face shield.
 - A lab coat.
- Ensure an emergency eyewash station and safety shower are readily accessible.

2. Waste Collection:

- Unused or waste **3-(2-Pyridyl)aniline** should be collected in its original container or a designated, compatible, and clearly labeled hazardous waste container.
- Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management guidelines.
- Containers must be sealed, airtight, and stored in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.

3. Labeling and Storage:

- Attach a completed hazardous waste label to the container as soon as the first quantity of waste is added.
- The label should include the chemical name "**3-(2-Pyridyl)aniline**," the CAS number "15889-32-4," and the associated hazard pictograms (e.g., skull and crossbones, exclamation mark).
- Store the sealed container in a designated satellite accumulation area until it is ready for pickup by a certified hazardous waste disposal service.

4. Spill and Contamination Decontamination:

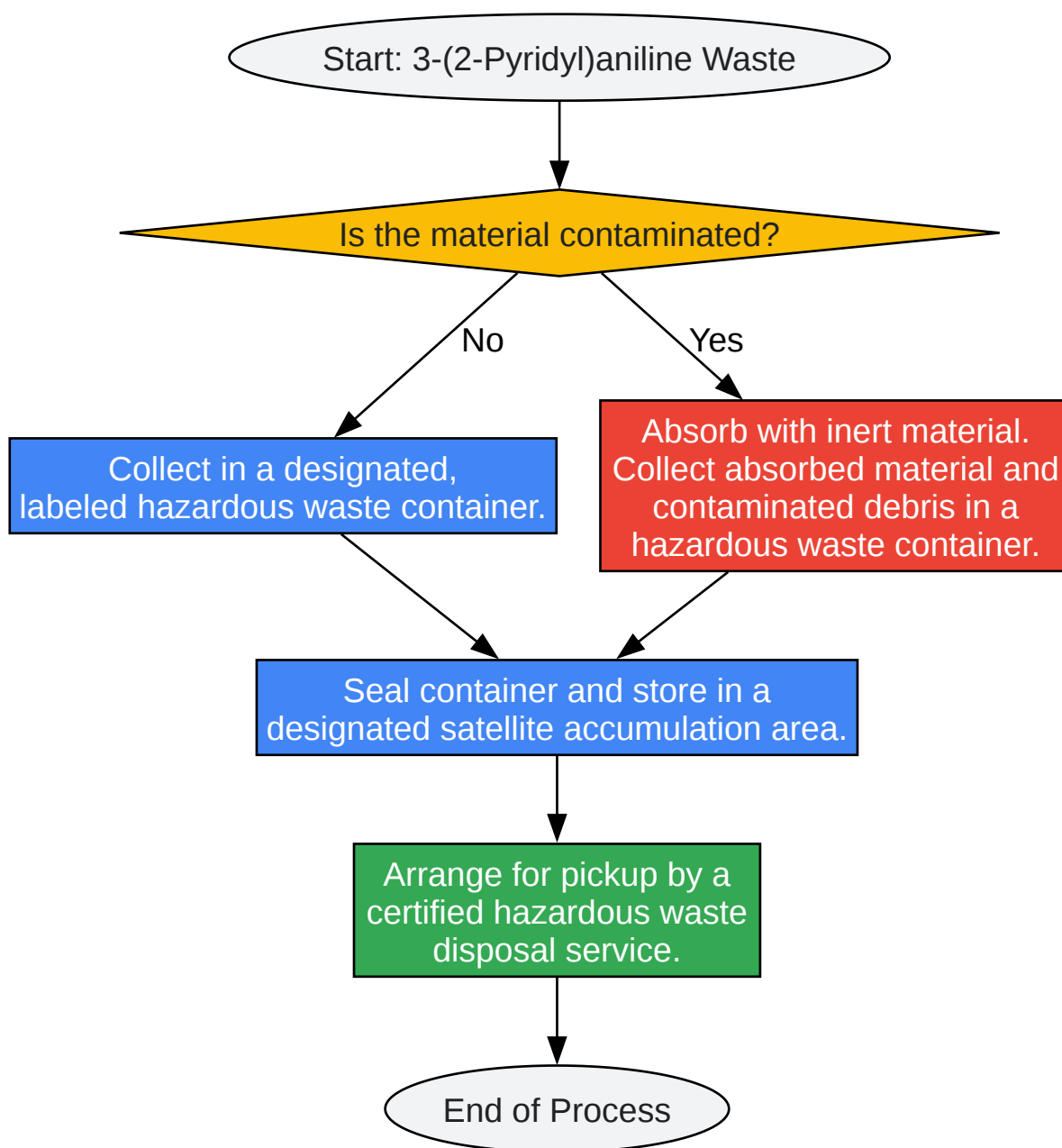
- In the event of a spill, absorb the material with an inert, dry substance (e.g., vermiculite, sand, or commercial sorbent).
- Carefully collect the absorbed material and any contaminated debris into a designated hazardous waste container.
- Decontaminate the spill area with an appropriate solvent, and collect the decontamination materials as hazardous waste.
- Contaminated lab coats or other clothing should be removed immediately and decontaminated or disposed of as hazardous waste.[\[2\]](#)

5. Final Disposal:

- The disposal of **3-(2-Pyridyl)aniline** must be conducted through an approved and licensed hazardous waste disposal facility.[\[2\]](#)[\[3\]](#)
- Complete a chemical collection request form as per your institution's procedures for pickup by the environmental health and safety (EHS) department or a contracted waste management company.
- It is the responsibility of the waste generator to properly characterize all waste materials in accordance with local, state, and federal regulations.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3-(2-Pyridyl)aniline**.



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Caption: Disposal workflow for **3-(2-Pyridyl)aniline**.

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References

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